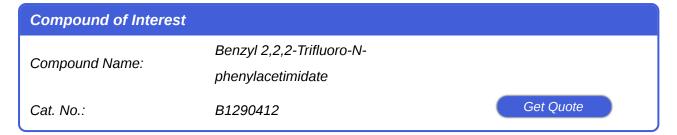


# "Benzyl 2,2,2-Trifluoro-N-phenylacetimidate safety and handling precautions"

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An In-depth Technical Guide to the Safety and Handling of **Benzyl 2,2,2-Trifluoro-N-phenylacetimidate** 

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Benzyl 2,2,2-Trifluoro-N-phenylacetimidate (CAS RN: 952057-61-3) is a versatile and stable reagent primarily used for the O-benzylation of alcohols.[1][2] It has been shown to be effective even with sterically hindered alcohols and base-sensitive hydroxy esters, making it a valuable tool in organic synthesis and drug development.[1][2] This reagent is noted for being more stable than its counterpart, benzyl 2,2,2-trichloroacetimidate.[1][2] Given its application in laboratory and research settings, a thorough understanding of its safety profile and handling requirements is critical to ensure the well-being of personnel and the integrity of experimental outcomes.

This technical guide provides comprehensive safety data, handling precautions, and relevant experimental protocols for **Benzyl 2,2,2-Trifluoro-N-phenylacetimidate**, compiled from available safety data sheets and chemical literature.

### **Hazard Identification and Classification**



**Benzyl 2,2,2-Trifluoro-N-phenylacetimidate** is classified as a hazardous chemical. The primary hazards are related to skin and eye irritation. Adherence to GHS/CLP regulations is mandatory when handling this substance.

Table 1: GHS Hazard Identification and Classification

Category	Classification	Hazard Statement	Pictogram	Signal Word
Health Hazard	Skin irritation, Category 2	H315: Causes skin irritation[3]	☑alt text	Warning[3]
Health Hazard	Eye irritation, Category 2	H319: Causes serious eye irritation[3]	<b>⊋</b> alt text	Warning[3]

This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[4]

### **Physical and Chemical Properties**

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of Benzyl 2,2,2-Trifluoro-N-phenylacetimidate



Property	Value	Source
CAS RN	952057-61-3	[3]
Molecular Formula	C15H12F3NO	[3]
Molecular Weight	279.26 g/mol	[3]
Synonyms	2,2,2-Trifluoro-N- phenylacetimidic Acid Benzyl Ester	[3]
Appearance	White or Colorless to Yellow powder, lump, or clear liquid	[3]
Physical State (at 20°C)	Liquid	[3]
Specific Gravity (20/20)	1.21	[3]
Refractive Index	1.52	[3]
Purity	>98.0% (GC)	[3]
Solubility	Soluble in acetonitrile, cyclopentylmethyl ether, dichloromethane, diethyl ether, 1,4-dioxane, DME, DMF, DMSO, n-hexane, THF, and toluene.	[2]

## Safe Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to minimize exposure and maintain the reagent's stability.

### **Handling**

Personnel should always handle this chemical in a well-ventilated area, preferably within a fume hood or with local exhaust ventilation.[5] Avoid contact with skin, eyes, and clothing.[5] Do not breathe mist, vapors, or spray.[6][7] After handling, wash hands and any exposed skin thoroughly.[3][5]



### **Storage**

Store in a tightly closed container in a refrigerator (0-10°C).[3] The reagent is moisture and heat sensitive and should be stored under an inert gas like argon to prevent degradation.[3][6]

Table 3: Summary of Handling and Storage Precautions

Precaution Type	Recommendation	
Engineering Controls	Use in a well-ventilated area with local exhaust or in a fume hood. Safety showers and eyewash stations should be nearby.[6]	
Handling	Avoid contact with skin and eyes. Wash hands thoroughly after use.[3]	
Storage	Keep container tightly closed. Store in a refrigerator. Protect from moisture and store under an inert gas.[3][6]	
Incompatible Materials	Strong oxidizing agents, strong acids.[6]	

### **Personal Protective Equipment (PPE)**

Appropriate PPE must be worn at all times when handling this substance.

Table 4: Recommended Personal Protective Equipment



Protection Type	Specification	
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[6]	
Skin Protection	Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[5]	
Respiratory Protection	If ventilation is inadequate, use a  NIOSH/MSHA-approved respirator. No protective equipment is needed under normal use conditions with adequate ventilation.[6]	

## **Emergency Procedures**

In the event of exposure or a spill, immediate and appropriate action is crucial.

### **First Aid Measures**

The following table outlines the recommended first aid procedures. In all cases of exposure, seek medical advice if symptoms persist or you feel unwell.

Table 5: First Aid Measures

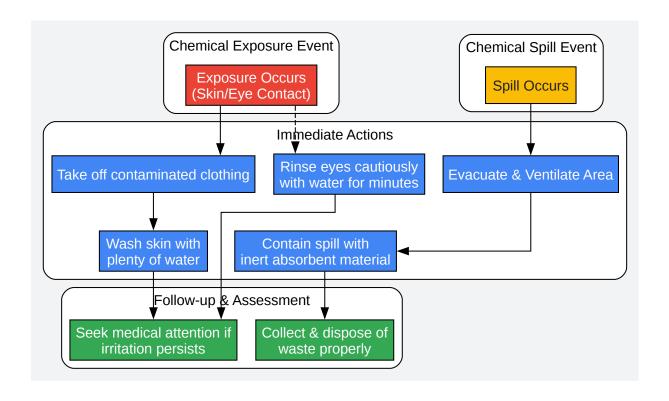


Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Get medical advice/attention if you feel unwell.
Skin Contact	Immediately take off all contaminated clothing.  Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[5]
Eye Contact	Rinse cautiously with water for several minutes.  If wearing contact lenses, remove them if easy to do so and continue rinsing. If eye irritation persists, get medical advice/attention.[5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical advice/attention.

### **Accidental Release Measures**

For spills, wear suitable protective equipment and ensure adequate ventilation. Prevent the product from entering drains. Absorb the spill with an inert material (e.g., sand, silica gel, universal binder) and collect it into a suitable, closed container for disposal.[6]





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Caption: Workflow for responding to an exposure or spill event.

### **Experimental Protocols**

**Benzyl 2,2,2-Trifluoro-N-phenylacetimidate** is used as a reagent in benzylation reactions. Below are relevant experimental methodologies.

## Preparation of Benzyl 2,2,2-Trifluoro-N-phenylacetimidate

The reagent can be prepared from benzyl alcohol and N-phenyl-2,2,2-trifluoroacetimidoyl chloride in the presence of sodium hydride (NaH).[2] Purification is typically performed using neutral silica gel chromatography.[2]



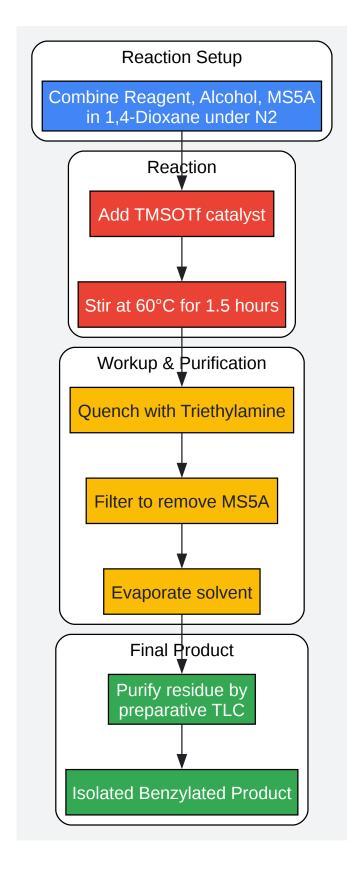
### **Typical Protocol for O-Benzylation**

The following is a typical procedure for the benzylation of an alcohol (ethyl L-mandelate) using **Benzyl 2,2,2-Trifluoro-N-phenylacetimidate**, catalyzed by trimethylsilyl trifluoromethanesulfonate (TMSOTf).[8]

### Methodology:

- To a stirred suspension of Benzyl 2,2,2-Trifluoro-N-phenylacetimidate (228.4 mg), ethyl L-mandelate (73.7 mg), and MS5A (50 mg) in 1,4-dioxane (4 mL) under a nitrogen atmosphere, add TMSOTf (9.1 mg).[8]
- Stir the reaction mixture for 1.5 hours at 60°C.[8]
- Quench the reaction with triethylamine (30 mg).[8]
- Filter the mixture to remove the molecular sieves (MS) and evaporate the solvent.[8]
- Purify the resulting residue by preparative Thin Layer Chromatography (TLC) using a hexane/diethyl ether eluent to yield the benzylated product.[8]





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Caption: General workflow for a typical O-benzylation reaction.



### **Stability and Reactivity**

The reagent is stable under normal, recommended storage conditions. It has been shown to retain its reactivity after two months of storage in air at room temperature.[2] Hazardous reactions are not expected under normal processing. The compound is incompatible with strong acids and strong oxidizing agents.[6]

### **Toxicological Information**

The toxicological properties of **Benzyl 2,2,2-Trifluoro-N-phenylacetimidate** have not been fully investigated.[6] The known health effects are summarized below.

- Skin Irritation: Causes skin irritation (Category 2).
- Eye Irritation: Causes serious eye irritation (Category 2).
- Acute/Chronic Effects: No specific data on acute or chronic toxicity, carcinogenicity, or mutagenicity is available. No components are listed as PBT or vPvB.[4]

### Conclusion

**Benzyl 2,2,2-Trifluoro-N-phenylacetimidate** is a valuable reagent for O-benzylation in chemical synthesis. While it offers greater stability compared to similar reagents, it is classified as a hazardous substance that causes skin and serious eye irritation. Professionals must employ stringent safety measures, including the use of appropriate engineering controls and personal protective equipment, to mitigate risks. Adherence to the handling, storage, and emergency procedures outlined in this guide is paramount for ensuring a safe laboratory environment.

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